

An In-depth Technical Overview of 4-Methoxy-1-indanone

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Compound of Interest

Compound Name: 4-Methoxy-1-indanone

Cat. No.: B081218

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This guide provides essential physicochemical properties of **4-Methoxy-1-indanone**, a compound of interest for researchers and professionals in drug development and organic synthesis.

Core Molecular Data

4-Methoxy-1-indanone is an organic compound with the empirical formula $C_{10}H_{10}O_2$.^[1] Its molecular structure consists of a methoxy group attached to an indanone framework. The compound is also known by other names including 4-methoxyindan-1-one and 2,3-dihydro-4-methoxy-1H-inden-1-one.^[2]

The key quantitative data for **4-Methoxy-1-indanone** are summarized in the table below for ease of reference. This data is crucial for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	References
Molecular Formula	C10H10O2	[1][2]
Molecular Weight	162.19 g/mol	[1][3]
CAS Number	13336-31-7	[1]
Melting Point	105-107 °C (decomposes)	[2][3][4]
Boiling Point	115-120 °C at 0.5 mmHg	[2][3][4]
Appearance	White to off-white crystalline powder	[2]

Experimental Protocols

While detailed experimental protocols for the synthesis or use of **4-Methoxy-1-indanone** are extensive and application-specific, a general preparative method involves the reaction of p-methoxyanisole with acetic anhydride under alkaline conditions.[2] It is utilized in various synthetic procedures, such as in the creation of isomeric oximes, benzo-fused indolizidines, and in nitration reactions to produce 4-methoxy-5-nitro-1-indanone.

Logical Workflow for Compound Identification

The process of identifying and characterizing a chemical compound like **4-Methoxy-1-indanone** follows a logical progression. The diagram below illustrates a typical workflow from initial synthesis to final characterization.

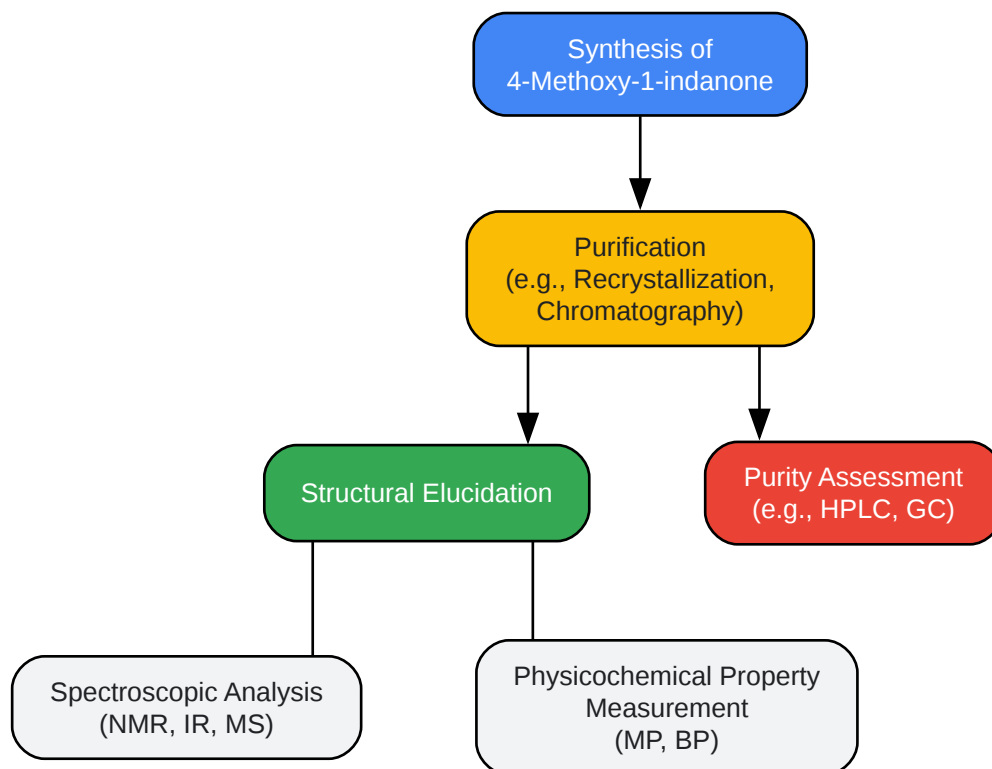


Figure 1. General Workflow for Chemical Compound Characterization.

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Caption: General workflow for the synthesis and characterization of a chemical compound.

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